

An In-depth Technical Guide on Benzyl 2-(thietan-3-ylidene)acetate

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Compound of Interest

Compound Name: Benzyl 2-(thietan-3-ylidene)acetate

Cat. No.: B1375710

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Abstract

Benzyl 2-(thietan-3-ylidene)acetate is a unique heterocyclic compound featuring a thietane ring, a four-membered sulfur-containing heterocycle. While specific experimental data on this molecule is limited in publicly accessible literature, this guide provides a comprehensive overview based on available information and well-established principles of organic chemistry and medicinal research. The thietane moiety is of growing interest in drug discovery, known to influence the physicochemical and pharmacological properties of molecules. This document outlines the core chemical properties, proposes a putative synthesis protocol, and discusses potential biological activities based on related structures. The information presented herein is intended to serve as a foundational resource for researchers investigating this and similar chemical entities.

Core Chemical Properties

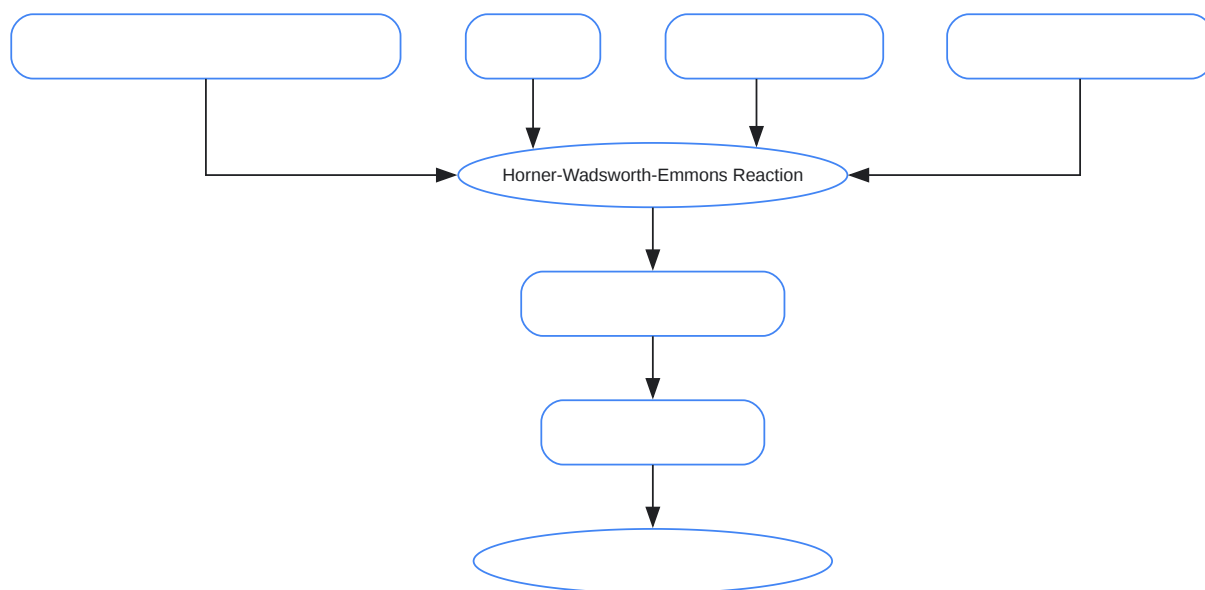
Detailed experimental data for **Benzyl 2-(thietan-3-ylidene)acetate** is not extensively reported. The following table summarizes its fundamental chemical identifiers.

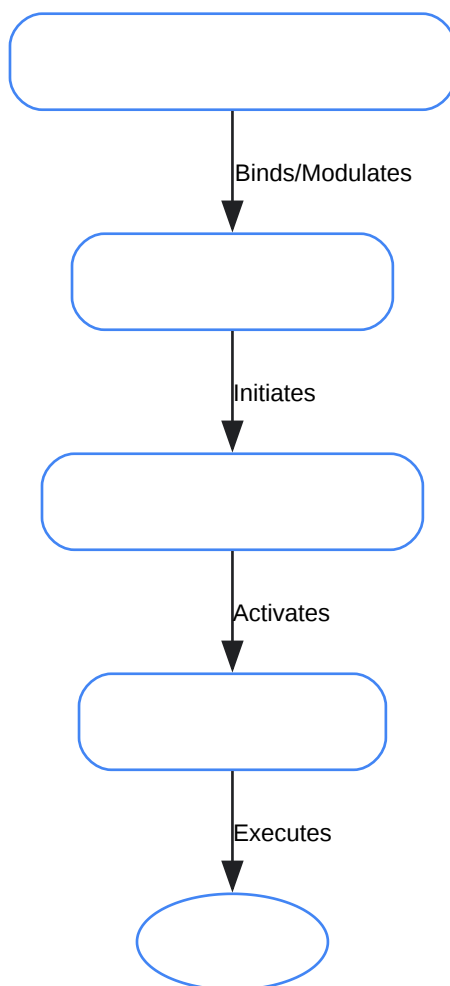
Property	Value	Source
IUPAC Name	Benzyl 2-(thietan-3-ylidene)acetate	-
CAS Number	1394319-40-4	[1][2]
Molecular Formula	C ₁₂ H ₁₂ O ₂ S	Calculated
Molecular Weight	220.29 g/mol	
Canonical SMILES	<chem>C1=CC=C(C=C1)COC(=O)C=C2CSC2</chem>	-
Melting Point	Not Available	-
Boiling Point	Not Available	-
Solubility	Not Available	-

Putative Synthesis Protocol

A specific, validated synthesis protocol for **Benzyl 2-(thietan-3-ylidene)acetate** is not readily available in the literature. However, a plausible synthetic route can be devised based on established methodologies for the synthesis of similar α,β -unsaturated esters and thietane derivatives. A potential approach is the Horner-Wadsworth-Emmons reaction.

Experimental Workflow: Proposed Synthesis via Horner-Wadsworth-Emmons Reaction





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References

- 1. 1394319-40-4(Benzyl 2-(thietan-3-ylidene)acetate) | Kuujia.com [nl.kuujia.com]
- 2. cymitquimica.com [cymitquimica.com]
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[<https://www.benchchem.com/product/b1375710#benzyl-2-thietan-3-ylidene-acetate-chemical-properties>]

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